Application Notes and Protocols for UCM-608 Administration in Animal Models

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Compound of Interest

Compound Name:	*UCM 608*
CAS No.:	*151889-03-1*
Cat. No.:	*B119978*

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Introduction

UCM-608, also known as 2-Phenylmelatonin, is a high-affinity, potent agonist for melatonin receptors MT1 and MT2. Its high potency suggests its potential utility in various research applications, particularly in animal models where the modulation of melatonergic pathways is under investigation. These application notes provide a comprehensive overview of UCM-608 and protocols for its administration in animal models, based on available data for the compound and structurally or functionally related melatonin agonists.

Physicochemical Properties and In Vitro Activity of UCM-608

A summary of the key in vitro parameters for UCM-608 is presented in Table 1. This data highlights the compound's high affinity and potency for both MT1 and MT2 receptors.

Table 1: In Vitro Activity of UCM-608 (2-Phenylmelatonin)

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Parameter	Receptor	Value	Species	Reference
pKi	MT1	10.7	Human	[1]
pKi	MT2	10.4	Human	[1]
EC50 (G protein activation)	MT1	65 pM	Human	[2]
EC50 (G protein activation)	MT2	58 pM	Human	[2]

Melatonin Receptor Signaling Pathways

UCM-608 exerts its biological effects by activating MT1 and MT2 receptors, which are G-protein coupled receptors (GPCRs). The primary signaling pathways modulated by these receptors are summarized in the diagram below.

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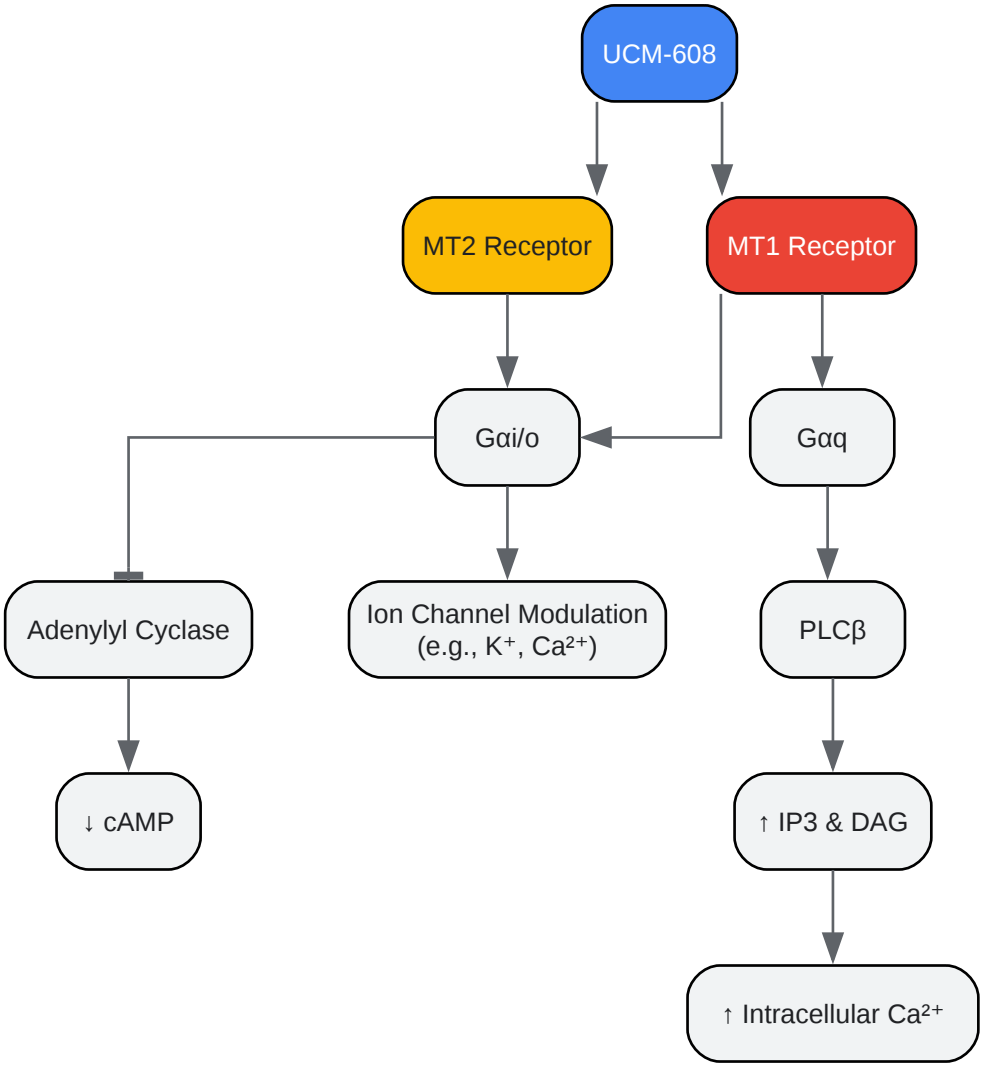
Melatonin Receptor Signaling Pathways



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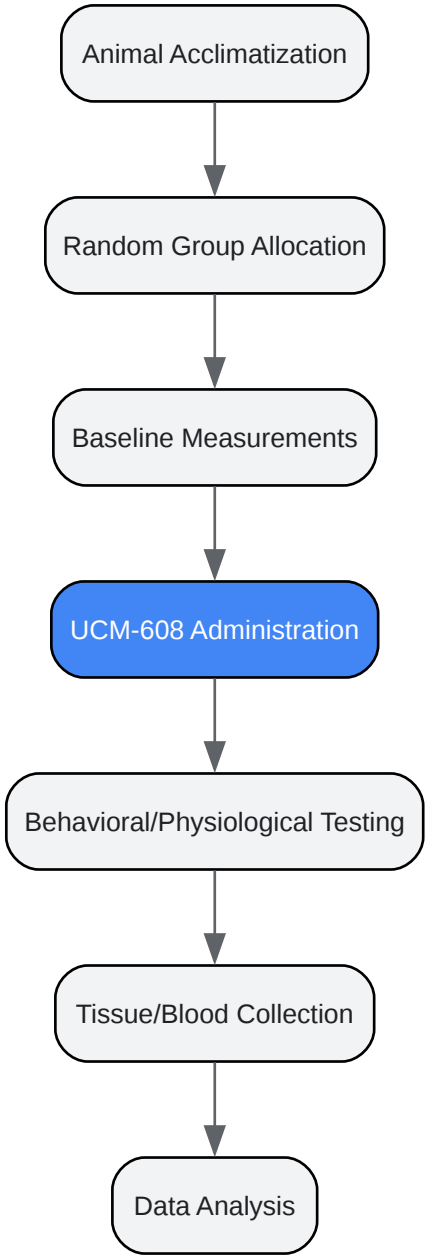
General In Vivo Experimental Workflow



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References

- 1. Effects of agomelatine on behaviour, circadian expression of period 1 and period 2 clock genes and neuroplastic markers in the predator scent stress rat model of PTSD - PubMed [pubmed.ncbi.nlm.nih.gov]
- 2. researchgate.net [researchgate.net]

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